

Selenite Broth: Application Notes and Protocols for Pre-culture Enrichment of Salmonella

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Tetrathionic acid

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Introduction

Selenite Broth is a selective enrichment medium primarily used for the isolation of *Salmonella* spp. from clinical, food, and environmental samples. First devised by Leifson, this medium exploits the selective inhibitory properties of sodium hydrogen selenite to suppress the growth of gram-positive bacteria, coliforms, and other competing microbial flora present in specimens like feces, thereby facilitating the recovery of *Salmonella* species [1].

This document provides a comprehensive technical overview of Selenite F Broth, including its principle, composition, preparation, and standard operating procedures for its application in the selective enrichment of *Salmonella* prior to plating on solid selective media. Its uses extend to the cultivation of some *Shigella* species and the transport of *Vibrio cholerae* strains [1].

Principle and Composition

Principle of the Medium

Selenite F Broth functions through a combination of nutritional support and selective inhibition:

- **Casein enzymic hydrolysate** provides essential nitrogenous substances, carbon compounds, and vitamins for bacterial growth [1].
- **Lactose** serves as a fermentable carbohydrate. The acid produced by bacterial fermentation of lactose helps maintain a near-neutral pH, which is crucial because an alkaline pH increases the toxicity of selenite, leading to potential overgrowth of competing bacteria [1].
- **Sodium phosphate** acts as a buffer to maintain a stable pH (7.1 ± 0.2) and also helps reduce the inherent toxicity of the selenite compound [1].
- **Sodium hydrogen selenite (Sodium biselenite)** is the key **selective agent**. It is very toxic and corrosive, inhibiting many gram-positive and gram-negative bacteria, including coliforms like *Escherichia coli* and enterococci like *Enterococcus faecalis* [1]. The inhibitory effect is time-sensitive and is most effective within the first 12 hours of incubation.

Quantitative Composition

The table below details the standard composition of Selenite F Broth [1].

Table 1: Composition of Selenite F Broth

Ingredient	Amount per Liter
Casein enzymic hydrolysate	5.0 g
Lactose	4.0 g
Sodium phosphate (Na_2HPO_4)	10.0 g
Sodium hydrogen selenite (NaHSeO_3)	4.0 g

Final pH: 7.1 ± 0.2 at 25°C [1].

Experimental Protocols

Preparation of Selenite F Broth

Important Safety Note: Sodium hydrogen selenite is a **very toxic, corrosive agent and causes teratogenicity**. Handle with great care while wearing appropriate personal protective equipment (PPE). If contact with skin occurs, wash immediately with plenty of water [1].

- **Suspend Ingredients:** To approximately 1 liter of distilled or deionized water, add 4.0 g of sodium selenite powder. Subsequently, add the remaining powdered ingredients (totaling 19.0 g) to the solution [1].
- **Heat:** Gently heat the mixture and bring it to a boil to ensure complete dissolution of the components. Do not overheat [1].
- **Dispense:** Aseptically dispense the medium into sterile test tubes or bottles. A minimum depth of **5 cm** is recommended to provide an adequate anaerobic environment for optimal selectivity [1].
- **Sterilize: DO NOT AUTOCLAVE.** Autoclaving decomposes selenite, rendering the medium ineffective. Sterilize the dispensed broth in a boiling water bath or with free-flowing steam for 10 minutes [1].
- **Cool and Store:** Cool the medium to room temperature (approximately 25°C) before use. Prepared broth should be stored under refrigeration and used promptly [1].

Sample Inoculation and Incubation

- **Inoculum:** Inoculate the broth with a sample (e.g., 1 g of feces, 10 mL of liquid sample, or a portion from a food homogenate). The ratio of inoculum to broth volume should be appropriate to avoid excessive dilution of the selective agents.
- **Incubation:** Incubate the inoculated broth **aerobically** at **35–37°C** for **12–24 hours** [1].
- **Critical Time Consideration:** The inhibitory effect of selenite decreases after 6–12 hours of incubation. Therefore, **do not incubate the broth for longer than 24 hours**, as this may allow overgrowth of competing microorganisms [1].

Post-Enrichment Processing and Result Interpretation

After incubation, process the enriched culture as follows:

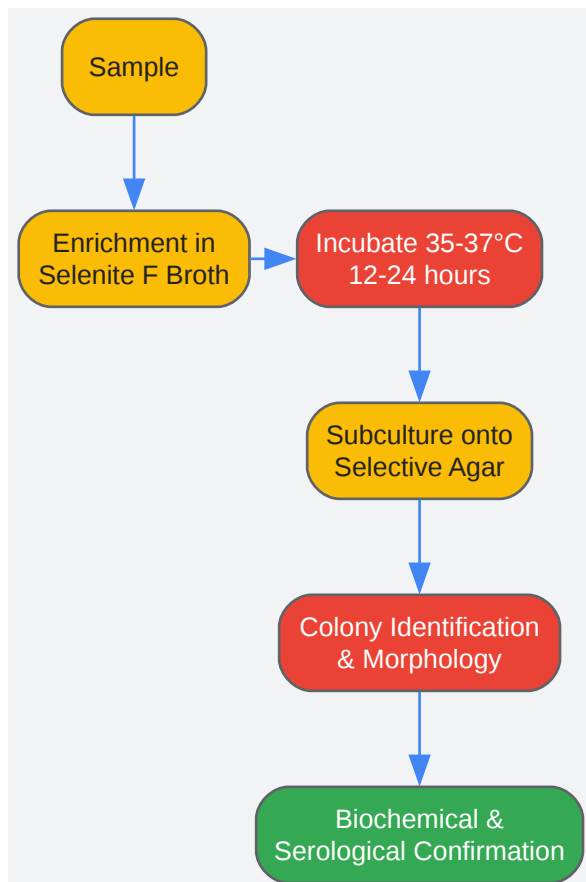
- **Visual Inspection:** Growth of target organisms is often indicated by turbidity in the medium, though this is not a definitive confirmation [1].
- **Subculture:** Using a sterile loop, subculture the broth onto selective and/or differential solid agar media, such as **MacConkey Agar**, **Xylose Lysine Deoxycholate (XLD) Agar**, or **Hektoen Enteric (HE) Agar**.
- **Incubation of Plates:** Incubate the subcultured plates at 35–37°C for 18–24 hours.
- **Result Interpretation:** Examine the plates for colonies characteristic of *Salmonella* or *Shigella*.

Table 2: Interpretation of Results after Subculture on MacConkey Agar

Result	Colony Appearance on MacConkey Agar	Examples
Positive for *Salmonella/Shigella*	Colorless colonies (non-lactose fermenting) with good growth [1]	<i>Salmonella</i> Typhimurium, <i>S. enteritidis</i> , <i>Shigella sonnei</i> [1]
Negative Result	Pink colonies with bile precipitate (lactose fermenting), inhibited, or no growth [1]	<i>Escherichia coli</i> , <i>Enterococcus faecalis</i> [1]

- **Confirmation:** Presumptive positive colonies must be confirmed through further biochemical and serological tests.

The following workflow diagram illustrates the complete process from sample to confirmation.



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Applications and Limitations

Applications

- **Primary Use:** Selective enrichment for the cultivation of *Salmonella* spp. from feces, urine, water, foods, and other materials of sanitary importance [1].
- **Secondary Uses:** The broth can also be used as an enrichment medium for the isolation of some *Shigella* species and is recommended for the transport of *Vibrio cholerae* strains, which can survive for 2 to 5 days in this medium [1].
- **Context in Broader Workflows:** Selenite broth is one of several selective enrichment media used in standardized methods. Its performance is well-established, though newer formulations like SVV broth have been developed for simultaneous enrichment of multiple pathogens like *Salmonella*, *Vibrio parahaemolyticus*, and *V. cholerae* from seafood [2]. Standardized protocols, such as those from ISO, often employ a combination of enrichment media like Rappaport-Vassiliadis (RVS) Broth and Mueller-Kauffmann Tetrathionate Novobiocin (MKTTn) Broth to cover a wider range of *Salmonella* serotypes [3].

Limitations and Safety Considerations

- **Toxicity:** Sodium hydrogen selenite is highly toxic, corrosive, and teratogenic. Strict safety precautions must be observed during handling and preparation [1].
- **Not a Standalone Medium:** Enrichment broths should **not** be used as the sole isolation medium. They must be used in conjunction with selective and non-selective plating media to maximize the probability of isolating pathogens, especially when they are present in small numbers [1].
- **Limited Incubation Time:** The inhibitory effect of selenite is not sustained beyond 24 hours, which restricts the enrichment window [1].
- **Variable Strain Recovery:** Due to natural nutritional and physiological variation, some strains of *Salmonella* or *Shigella* may grow poorly or fail to grow in this medium [1].
- **Viable But Non-Culturable (VBNC) State:** Like all culture-based methods, it cannot detect pathogens that have entered a VBNC state, potentially leading to false negatives [3].

Troubleshooting Guide

Table 3: Troubleshooting Common Issues with Selenite Broth

Problem	Potential Cause	Recommended Solution
Overgrowth of competing bacteria	Incubation exceeded 24 hours; ineffective selective agent.	Ensure incubation does not exceed 24 hours. Check preparation method; avoid autoclaving. Verify reagent integrity and storage conditions.
No growth of target organism	Strain is inhibited by the medium; inoculum size too small; medium prepared incorrectly.	Use a combination of enrichment broths. Confirm sample viability. Check preparation protocol and pH of the final medium.
Precipitate in prepared broth	Normal reaction of selenite.	A slight precipitate is normal and does not interfere with performance. Ensure medium is mixed before use.
Turbidity without positive subculture	Overgrowth of organisms resistant to selenite.	Subculture at an earlier time point (e.g., 12 hours) in addition to 24 hours.

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